

Comprehensive Safety and Handling Guide for 3-Nitrocinnamic Acid

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Compound of Interest

Compound Name: 3-Nitrocinnamic acid

CAS No.: 1772-76-5

Cat. No.: B3023441

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This guide provides essential safety protocols, operational procedures, and disposal plans for the handling of **3-Nitrocinnamic acid** in a laboratory setting. The information is intended for researchers, scientists, and professionals in the field of drug development to ensure safe and compliant laboratory practices.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Nitrocinnamic acid**.

Property	Value
Molecular Formula	C ₉ H ₇ NO ₄
Molecular Weight	193.16 g/mol [1][2]
Appearance	Light yellow or off-white powder[1][3]
Melting Point	200-202 °C
CAS Number	555-68-0
GHS Hazard Statements	H315: Causes skin irritation[3]
	H319: Causes serious eye irritation[3]
	H335: May cause respiratory irritation

Operational Plan: Safe Handling of 3-Nitrocinnamic Acid

Adherence to the following step-by-step operational procedures is critical to minimize risks associated with handling **3-Nitrocinnamic acid**.

Engineering Controls

- Ventilation: Always handle solid **3-Nitrocinnamic acid** and its solutions in a certified chemical fume hood to minimize inhalation of dust or vapors.[4] Facilities should be equipped with an eyewash station and a safety shower in the immediate work area.[4]

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.[1][2]
- Hand Protection: Wear chemical-resistant gloves. While specific compatibility data for **3-Nitrocinnamic acid** is not widely available, butyl or nitrile gloves are recommended for handling nitro-compounds and acids.[5] Always inspect gloves for integrity before use and change them immediately if contaminated.[6]

- Skin and Body Protection: A lab coat or chemical-resistant apron must be worn to protect against skin contact.[1][2][4] Ensure that clothing fully covers exposed skin.
- Respiratory Protection: For handling the solid powder where dust may be generated, a respirator is required. A minimum of an N95-rated respirator should be used.[7] For higher levels of protection, especially in cases of poor ventilation or large quantities, FFP2 or FFP3 respirators are recommended.[3][8]

Handling Procedures

- Weighing and Transfer: Conduct all weighing and transfer of solid **3-Nitrocinnamic acid** within a chemical fume hood or a ventilated balance enclosure to control dust.
- Solution Preparation: When dissolving, add the solid **3-Nitrocinnamic acid** to the solvent slowly to avoid splashing.
- General Hygiene: Avoid contact with skin, eyes, and clothing.[1][2][6] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling the chemical, even if gloves were worn.[1][2]

Storage

- Store **3-Nitrocinnamic acid** in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][6]
- Keep it away from incompatible materials such as strong oxidizing agents and strong bases.[4]
- Avoid exposure to direct sunlight and moisture.[1][2]

Disposal Plan: 3-Nitrocinnamic Acid Waste

Proper disposal of **3-Nitrocinnamic acid** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

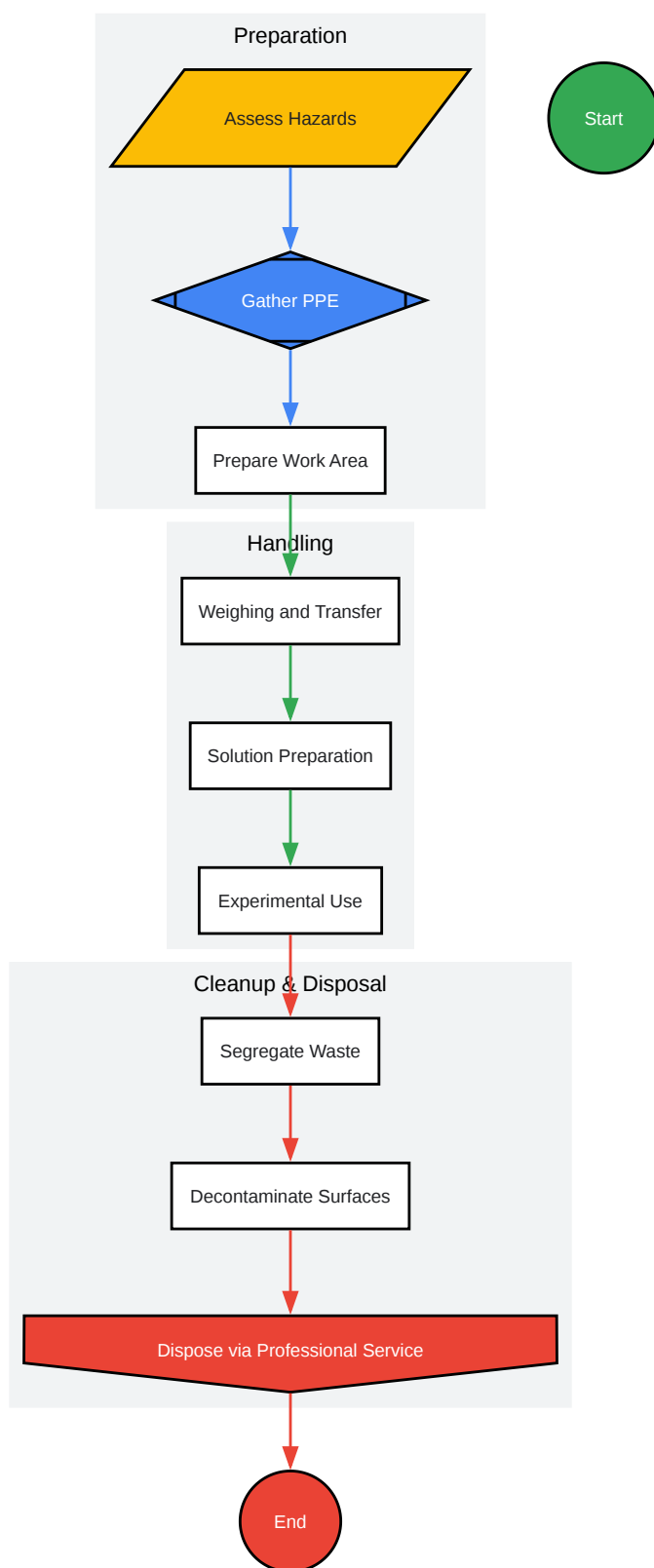
Waste Segregation

- Solid Waste: Collect unused or waste **3-Nitrocinnamic acid** powder in a designated, labeled hazardous waste container.
- Liquid Waste: Solutions of **3-Nitrocinnamic acid** should be collected in a separate, labeled hazardous waste container for organic or acidic waste, as appropriate for the solvent used.
- Contaminated Materials: All disposable items that have come into contact with **3-Nitrocinnamic acid**, such as gloves, weigh boats, and paper towels, must be disposed of as hazardous chemical waste.

Disposal Procedure

- Neutralization of Acidic Solutions: For aqueous solutions of **3-Nitrocinnamic acid**, neutralization can be considered as a pretreatment step. This should be done in a fume hood by slowly adding a weak base, such as sodium bicarbonate, until the pH is between 6 and 8. [9][10] This neutralized solution should still be collected for hazardous waste disposal and not poured down the drain. [4][11]
- Professional Disposal: All waste containing **3-Nitrocinnamic acid** must be disposed of through a licensed hazardous waste disposal company. [6] Do not dispose of this chemical in the regular trash or down the sanitary sewer. [4] The waste is classified as hazardous and must be disposed of in accordance with European Directives on waste and hazardous waste, as well as local regulations. [6]

Workflow for Safe Handling of 3-Nitrocinnamic Acid



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Caption: Workflow for the safe handling of **3-Nitrocinnamic acid**.

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